

Essential Safety and Operational Guide for Handling 2,6-Dinitro-p-cresol

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Compound of Interest

Compound Name: 2,6-Dinitro-p-cresol

Cat. No.: B1206616

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2,6-Dinitro-p-cresol**. It is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **2,6-Dinitro-p-cresol**
- Synonyms: 2,6-DNPC, 4-Methyl-2,6-dinitrophenol[1]
- CAS Number: 609-93-8[2]

Hazard Summary: **2,6-Dinitro-p-cresol** is a yellow solid that is harmful if swallowed, inhaled, or absorbed through the skin.[1][3] It can cause irritation to the eyes, skin, and respiratory tract and poses a danger of cumulative effects.[1] This compound is fatal if swallowed and causes serious eye and skin irritation.[4]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical to minimize exposure risk. The following table summarizes the required PPE for handling **2,6-Dinitro-p-cresol**.

PPE Category	Recommendation	Citation
Eye and Face Protection	Chemical safety goggles are essential. In situations with a splash hazard, a face shield should also be worn.	[1] [5]
Hand Protection	Chemical-resistant gloves are required. Nitrile or neoprene gloves are generally recommended. Always inspect gloves for degradation or punctures before use.	[1] [6] [7]
Skin and Body Protection	Wear a lab coat or chemical-resistant apron. For larger quantities or tasks with a higher risk of splashes, chemical-resistant coveralls are necessary.	[1] [6] [7]
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. If airborne levels are a concern, a NIOSH-approved respirator is required. For concentrations up to 2 mg/m ³ , an air-purifying full-facepiece respirator with N95, R95, or P95 filters is recommended. For higher concentrations up to 5 mg/m ³ , N100, R100, or P100 filters should be used.	[1] [8]

Operational Plan and Handling Procedures

Adherence to proper handling and storage procedures is crucial to prevent exposure and maintain chemical integrity.

Engineering Controls:

- Work in a well-ventilated area. Use of a chemical fume hood or other local exhaust ventilation is strongly recommended to control airborne levels.[\[1\]](#)
- Facilities must be equipped with an eyewash station and a safety shower.[\[1\]](#)

Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.
- Dispensing: Avoid the formation of dust and aerosols.[\[2\]](#) Use non-sparking tools and equipment.
- During Use: Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[4\]](#) Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- After Handling: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#) Remove contaminated clothing and wash it before reuse.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[1\]](#)
- Store in a locked cabinet or other secure location.[\[2\]](#)

Disposal Plan

The disposal of **2,6-Dinitro-p-cresol** and any contaminated materials must be conducted in accordance with all local, state, and federal regulations.

- Chemical Waste: Collect unused or waste **2,6-Dinitro-p-cresol** in a designated, labeled, and sealed container for hazardous waste.[\[2\]](#)

- Contaminated Materials: All PPE, disposable labware, and other materials that have come into contact with the chemical should be considered hazardous waste and disposed of accordingly.^[7]
- Consultation: Contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Emergency Response Protocol

Immediate and appropriate action is critical in the event of an exposure or spill.

In Case of Exposure:

- General Advice: Move the victim to fresh air. Call a poison center or doctor for medical advice. Provide the Safety Data Sheet to the medical professional.^[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[1][2]}
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical advice.^{[1][2]}
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^{[1][2]}
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^{[1][6]}

Spill Response:

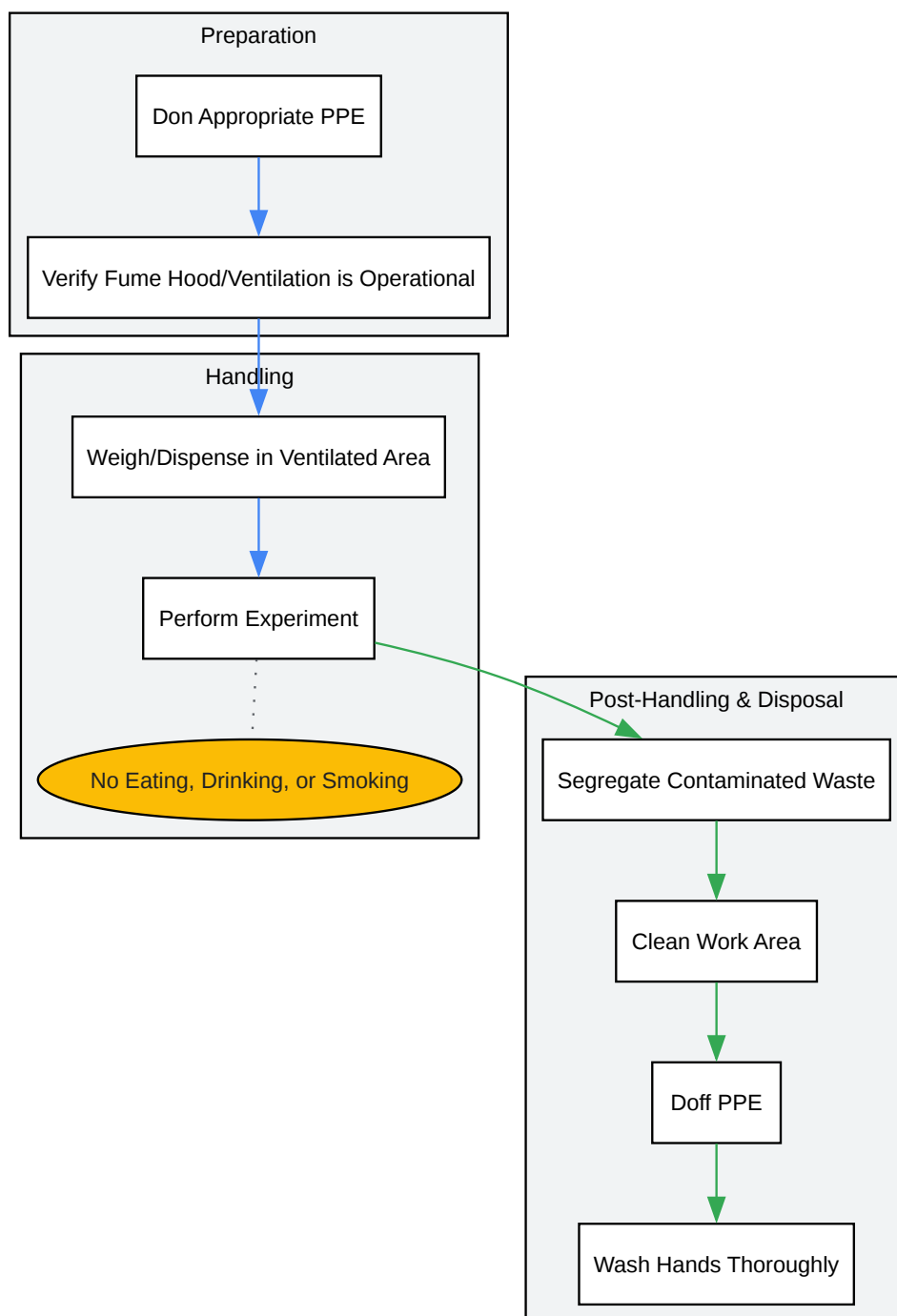
- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.^[2]

- Clean-up: Wearing appropriate PPE, carefully sweep or vacuum up the spilled material and place it into a suitable, closed container for disposal.^[1] Avoid generating dust.^[1]
- Decontaminate: Clean the spill area thoroughly.

Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **2,6-Dinitro-p-cresol**.

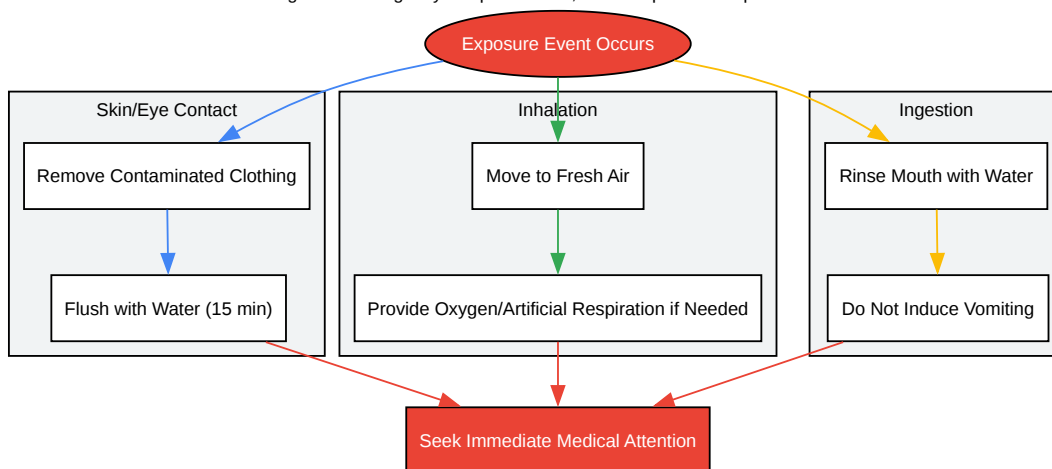
Figure 1: Standard Operating Procedure for Handling 2,6-Dinitro-p-cresol



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Caption: Standard Operating Procedure for Handling **2,6-Dinitro-p-cresol**.

Figure 2: Emergency Response for 2,6-Dinitro-p-cresol Exposure



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Caption: Emergency Response for **2,6-Dinitro-p-cresol** Exposure.

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